

Application Notes: The Use of 11-Dehydrothromboxane B3 in Nutritional Intervention Studies

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Compound of Interest

Compound Name: 11-Dehydro thromboxane B3

Cat. No.: B10767922

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Introduction

11-dehydrothromboxane B3 (11-dehydro-TXB3) is a stable, urinary metabolite of thromboxane A3 (TXA3).[1] TXA3 is synthesized from the omega-3 fatty acid eicosapentaenoic acid (EPA), commonly found in fish oil. In nutritional intervention studies, measuring urinary 11-dehydro-TXB3 serves as a specific and reliable biomarker for assessing compliance with EPA supplementation and for investigating the downstream biological effects of omega-3 fatty acids.[2][3] Unlike the highly transient TXA3, 11-dehydro-TXB3 has a longer half-life, and its measurement in urine provides a time-integrated index of in vivo TXA3 production.

This is distinct from 11-dehydrothromboxane B2, a metabolite of the pro-aggregatory thromboxane A2 derived from the omega-6 fatty acid arachidonic acid, which is often used as a marker of in vivo platelet activation.[4] Therefore, monitoring 11-dehydro-TXB3 allows researchers to specifically track the metabolic fate of supplemented omega-3s and their influence on eicosanoid pathways.

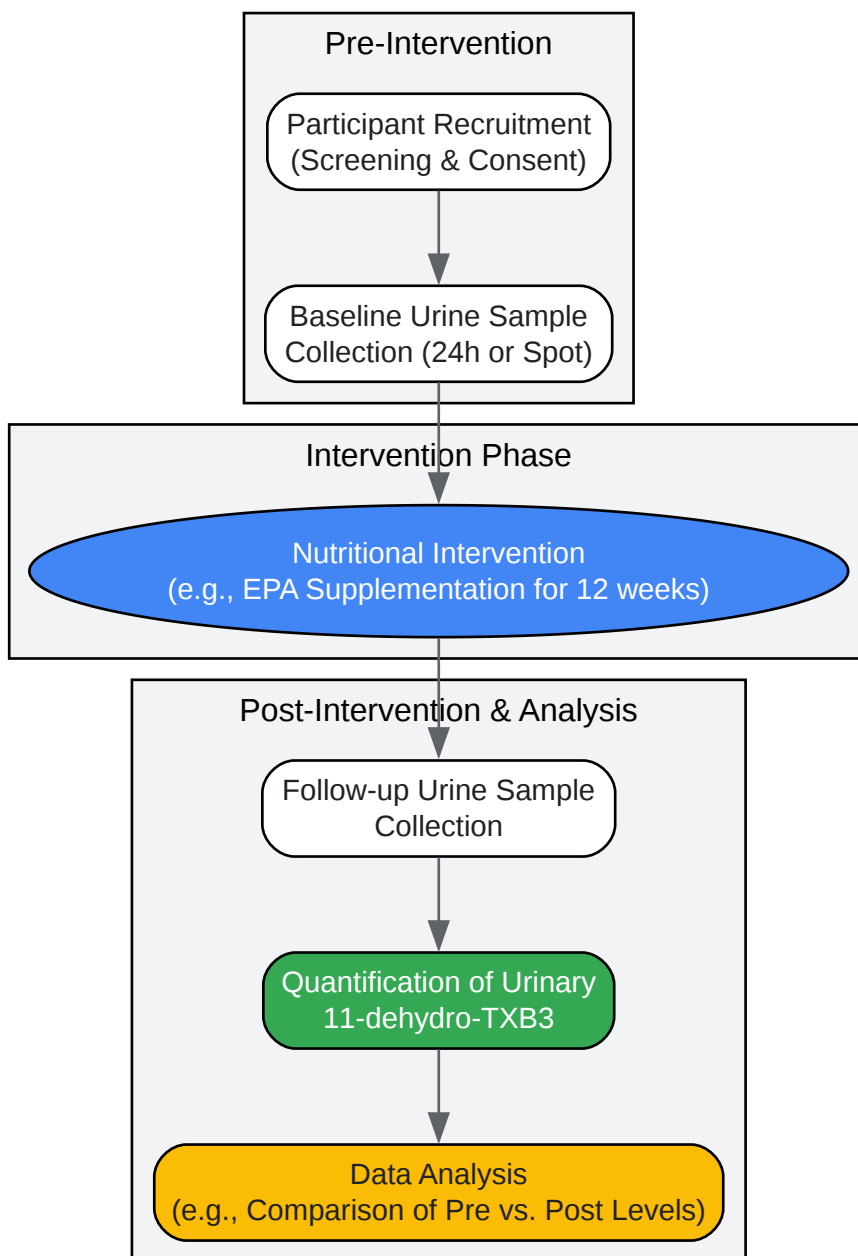
Key Applications

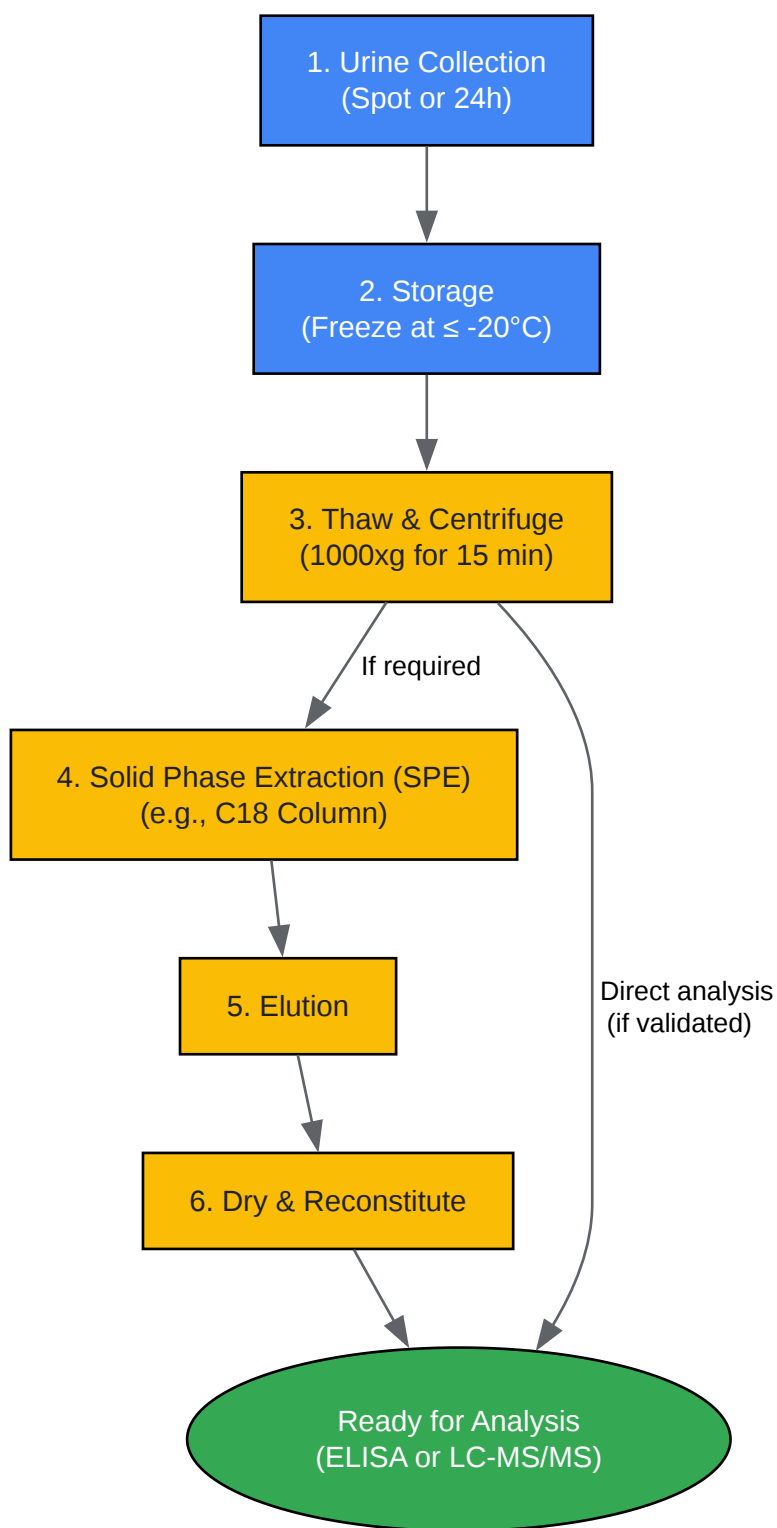
- **Biomarker of EPA Intake:** An increase in urinary 11-dehydro-TXB3 levels post-supplementation confirms the subject's compliance and the bioavailability of the administered EPA.[2]

- **Assessing Cardiovascular Effects:** Used to study the influence of omega-3 fatty acids on platelet function and cardiovascular health, as thromboxanes are key mediators in platelet aggregation and vasoconstriction.^{[5][6]}
- **Evaluating Anti-inflammatory Pathways:** Provides insight into the modulation of eicosanoid profiles away from pro-inflammatory omega-6 derived mediators towards less inflammatory omega-3 derived mediators.

Signaling Pathway: EPA to 11-Dehydrothromboxane B3

The following diagram illustrates the metabolic conversion of Eicosapentaenoic Acid (EPA) into its downstream urinary metabolite, 11-dehydrothromboxane B3. This pathway is central to understanding its role as a biomarker.





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